

A Technical Guide to Defining Ignitability for Hazardous Waste Classification

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Compound of Interest

Compound Name: **IGNITABILITY**

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This in-depth technical guide provides a comprehensive overview of the principles and procedures for defining **ignitability** in the context of hazardous waste classification.

Understanding these criteria is paramount for ensuring laboratory safety, maintaining regulatory compliance, and implementing proper waste management protocols. This document details the regulatory framework, experimental methodologies, and quantitative benchmarks used to classify a waste as ignitable.

Regulatory Framework for Ignitability

Under the Resource Conservation and Recovery Act (RCRA), a solid waste is classified as hazardous if it exhibits at least one of four characteristics: **ignitability**, corrosivity, reactivity, or toxicity. The **ignitability** characteristic, designated by the EPA hazardous waste code D001, identifies wastes that can readily catch fire and sustain combustion.^{[1][2]} The criteria for **ignitability** are defined based on the physical state of the waste: liquid, solid, compressed gas, or oxidizer.^[3]

Classification of Ignitable Hazardous Waste

The determination of whether a waste is a D001 hazardous waste depends on its physical properties and adherence to specific testable criteria.^{[3][4]}

Liquid Wastes

A liquid waste is considered ignitable if it has a flash point less than 60°C (140°F).[\[1\]](#)[\[4\]](#)[\[5\]](#) The flash point is the lowest temperature at which a liquid gives off enough vapor to ignite in the presence of an ignition source.[\[6\]](#)[\[7\]](#)

There is an important exclusion to this rule: aqueous solutions containing less than 24% alcohol by volume are not classified as ignitable hazardous waste.[\[2\]](#)[\[8\]](#)[\[9\]](#)

Non-Liquid Wastes (Solids)

A non-liquid waste is classified as ignitable if it is capable, under standard temperature and pressure, of causing fire through friction, absorption of moisture, or spontaneous chemical changes and, when ignited, burns so vigorously and persistently that it creates a hazard.[\[2\]](#)[\[5\]](#) While there is no single required test method for this determination, EPA Method 1030 provides a framework for evaluating the **ignitability** of solids.[\[10\]](#)[\[11\]](#)

Ignitable Compressed Gases

A waste is an ignitable compressed gas if it meets the definition of a flammable gas as per the U.S. Department of Transportation (DOT) regulations (49 CFR 173.115).[\[6\]](#) This includes gases that, at 20°C and a standard pressure of 101.3 kPa:

- Are ignitable when in a mixture of 13 percent or less by volume with air.
- Have a flammable range with air of at least 12 percentage points.

Oxidizers

An oxidizing waste is classified as ignitable because it can readily supply oxygen to a fire, thereby intensifying the combustion process.[\[4\]](#) These are defined by the U.S. DOT in 49 CFR 173.127.[\[11\]](#)

Quantitative Data for Ignitability Classification

The following tables summarize the key quantitative criteria for classifying a waste as ignitable.

Table 1: **Ignitability** Criteria for Liquid Wastes

Parameter	Regulatory Threshold
Flash Point	< 60°C (140°F)
Alcohol Content Exemption	Aqueous solution with < 24% alcohol by volume

Table 2: **Ignitability** Criteria for Non-Liquid Wastes (based on EPA Method 1030)

Test	Criteria for Positive Result
Preliminary Screening	Combustion propagates 200 mm within a specified time
Burning Rate Test	Burning rate of > 2.2 mm/sec

Table 3: **Ignitability** Criteria for Compressed Gases

Parameter	Regulatory Threshold
Ignitable Mixture with Air	≤ 13% by volume
Flammable Range with Air	≥ 12 percentage points

Experimental Protocols

Detailed methodologies for key experiments are crucial for accurate and reproducible **ignitability** determinations.

Flash Point Determination for Liquids

Two primary methods are used for determining the flash point of liquid wastes: the Pensky-Martens Closed-Cup method and the Setaflash Closed-Cup method.[1][12]

4.1.1 EPA SW-846 Method 1010B / ASTM D93: Pensky-Martens Closed-Cup Tester

This method is suitable for a range of liquid wastes, including those with suspended solids or a tendency to form a surface film.[13]

- Apparatus: Pensky-Martens closed-cup flash tester.
- Procedure A (for distillate fuels and other homogeneous liquids):
 - Fill the test cup with the sample to the mark.
 - Place the lid on the cup and place the assembly in the heating apparatus.
 - Begin stirring at a rate of 90 to 120 rpm.
 - Heat the sample at a rate of 5°C to 6°C per minute.
 - Apply the test flame at specified temperature intervals. The stirring is stopped during the flame application.
 - The flash point is the lowest temperature at which the application of the test flame causes the vapor above the sample to ignite.[3]
- Procedure B (for viscous materials, liquids with suspended solids, or those that form a surface film):
 - Follow the general procedure for Procedure A.
 - Stir at a rate of 250 ± 10 rpm.
 - Heat at a rate of 1°C to 1.6°C per minute.

4.1.2 EPA SW-846 Method 1020C / ASTM D3278: Setaflash Closed-Cup Tester

This method is applicable to paints, enamels, lacquers, varnishes, and related products.[4]

- Apparatus: Setaflash closed-cup tester.
- Procedure:
 - Introduce a 2 mL sample into the test cup.
 - Set the test temperature.

- After a 1-minute equilibration period, apply the test flame.
- Observe for a flash. The test can be run in a "flash/no flash" mode at a specific temperature or to determine the finite flash point by testing at increasing temperature intervals.[6]

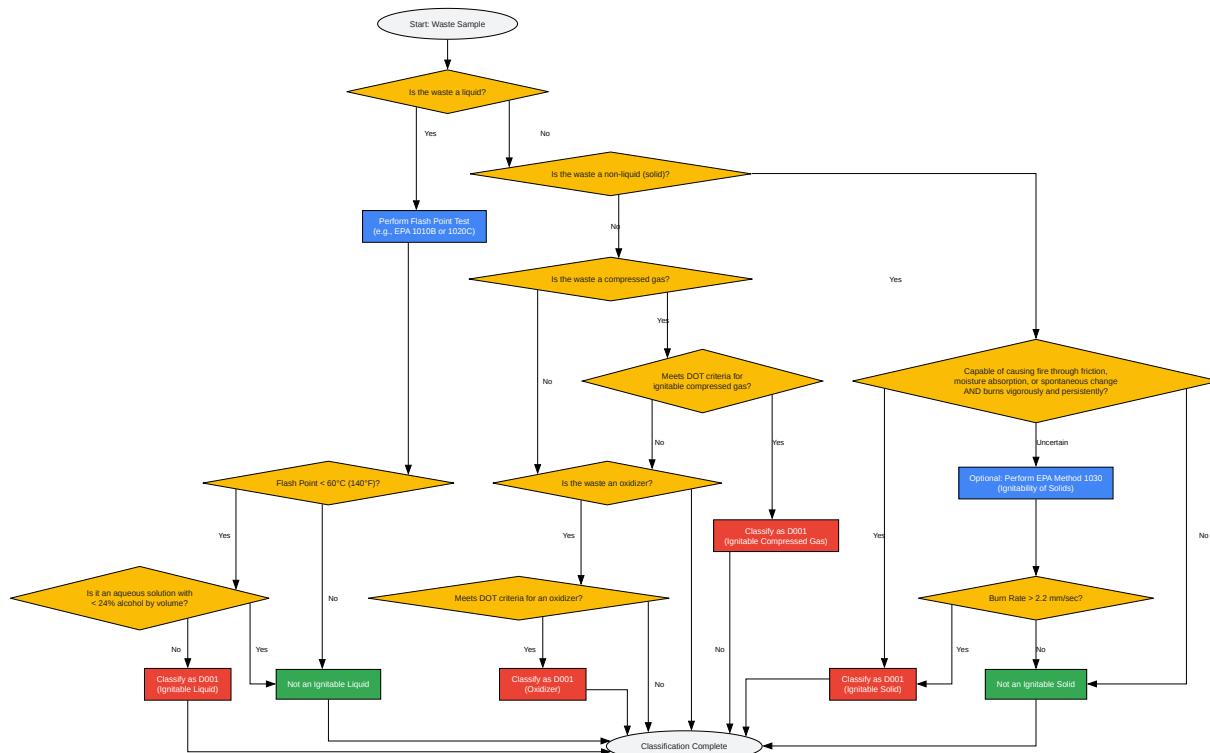
Ignitability of Solids: EPA SW-846 Method 1030

This method provides a means to assess if a solid waste burns vigorously and persistently.[10]

- Apparatus: Fume hood, ceramic tile, Bunsen burner, stopwatch.
- Preliminary Screening Test:
 - Form an unbroken strip of the waste material 250 mm long, 20 mm wide, and 10 mm high on a ceramic tile.
 - Apply the flame from a Bunsen burner to one end of the strip for up to 2 minutes (for non-metals) or 5 minutes (for metals).
 - If the combustion propagates 200 mm within the specified time, the material is subjected to the burning rate test.[5]
- Burning Rate Test:
 - Prepare the sample as in the preliminary test, with marks at 80 mm and 180 mm from the start.
 - Ignite the sample.
 - Start the stopwatch when the combustion reaches the 80 mm mark and stop it when it reaches the 180 mm mark.
 - Calculate the burning rate. A rate greater than 2.2 mm/sec indicates a positive result.[5]

Logical Workflow for Ignitability Classification

The following diagram illustrates the decision-making process for classifying a waste based on the **ignitability** characteristic.



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Caption: Decision workflow for classifying hazardous waste based on the **ignitability** characteristic (D001).

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